

# Safe Disposal of N-(3-Aminophenyl)propanamide: A Procedural Guide

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## Compound of Interest

Compound Name: *N*-(3-Aminophenyl)propanamide

Cat. No.: B1266060

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This document provides essential procedural guidance for the safe and compliant disposal of **N-(3-Aminophenyl)propanamide**. Adherence to these protocols is critical for ensuring personnel safety, environmental protection, and regulatory compliance. **N-(3-Aminophenyl)propanamide** is classified as an irritant, causing skin, eye, and respiratory irritation<sup>[1]</sup>. Therefore, it must be handled as hazardous waste.

## I. Personal Protective Equipment (PPE) and Handling Precautions

Before initiating any disposal procedures, it is mandatory to wear appropriate personal protective equipment. This is to mitigate risks associated with the hazardous nature of **N-(3-Aminophenyl)propanamide**.

Required PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles or a face shield.
- Lab Coat: A fully buttoned laboratory coat.

Handling Precautions:

- Avoid contact with skin, eyes, and personal clothing[2].
- Wash hands thoroughly after handling[2].
- Avoid breathing fumes[2].
- Use only with adequate ventilation[2].
- Minimize dust generation and accumulation[2].

## II. Step-by-Step Disposal Protocol

The recommended method for the disposal of **N-(3-Aminophenyl)propanamide** is through a licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of down the drain or in regular trash[3].

- Segregation: Do not mix **N-(3-Aminophenyl)propanamide** waste with other chemical waste unless explicitly approved by your institution's Environmental Health and Safety (EHS) department[3].
- Containment:
  - Collect all solid waste in a clearly labeled, sealable container[3].
  - The label must include the full chemical name, "**N-(3-Aminophenyl)propanamide**," and the words "Hazardous Waste"[3].
- Storage:
  - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area[3].
  - This area should be away from incompatible materials[3].
- Consult EHS: Contact your institution's EHS department to schedule a pickup and for any specific institutional procedures[3].

- Documentation: Complete all required hazardous waste manifests and documentation as provided by your EHS department or the waste disposal contractor[3].
- Professional Disposal: The licensed hazardous waste contractor will then transport the waste for disposal at an approved waste disposal plant[2].

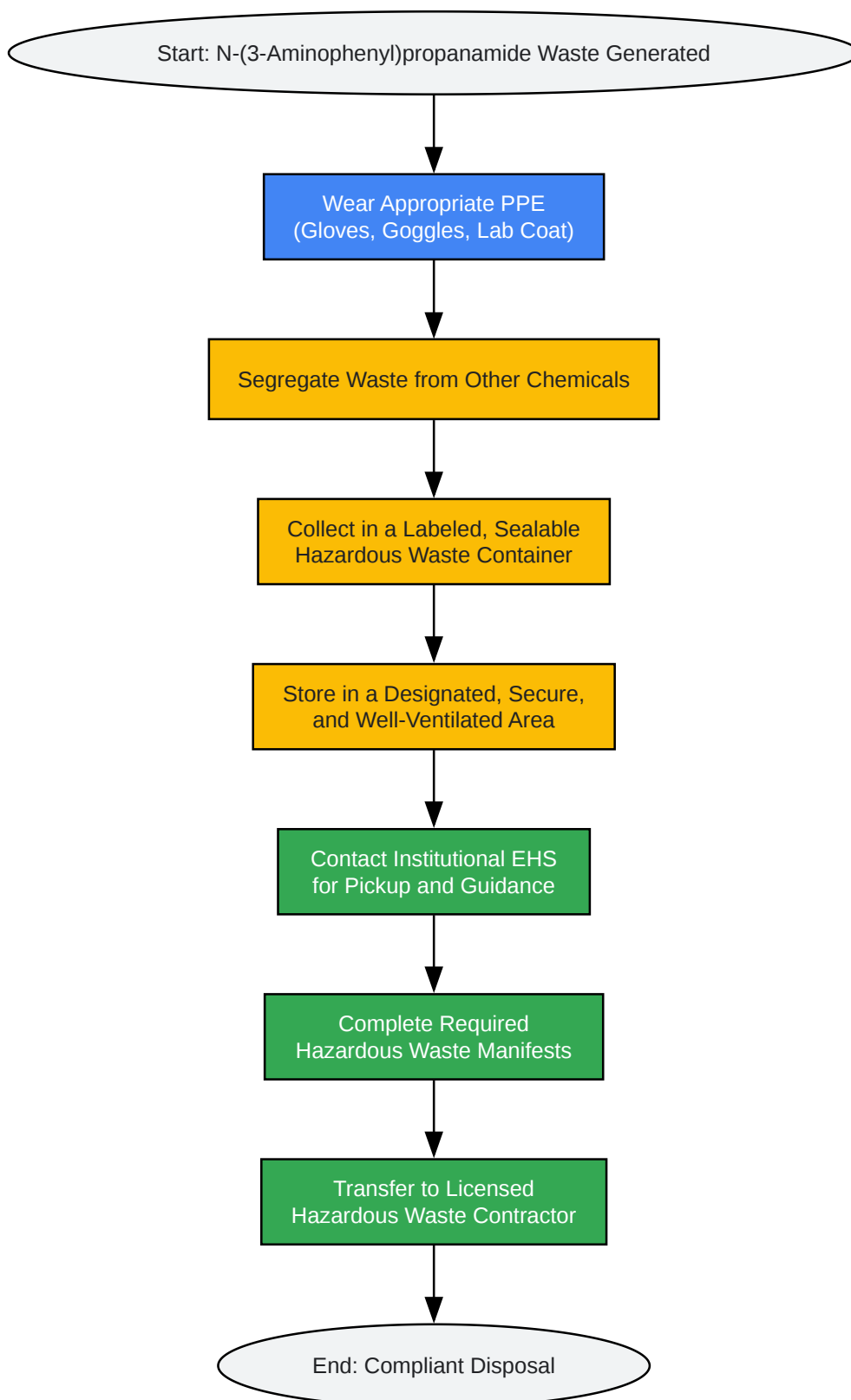
### III. Data Summary for Disposal

At present, specific quantitative data for the disposal of **N-(3-Aminophenyl)propanamide**, such as concentration limits for drain disposal, are not available. The compound should be treated as a hazardous chemical waste.

Parameter	Guideline
Disposal Method	Dispose of as hazardous waste through a licensed contractor[2][3].
Drain Disposal	Prohibited. Do not let the product enter drains, other waterways, or soil[2].
Solid Waste Disposal	Prohibited in regular trash. Must be collected as hazardous waste[3].
Waste Classification	Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations[2].
Container Disposal	Do not reuse containers. Dispose of as unused product[2].

### IV. Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **N-(3-Aminophenyl)propanamide**.



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Caption: Disposal workflow for **N-(3-Aminophenyl)propanamide**.

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## References

- 1. N-(3-Aminophenyl)propanamide | C<sub>9</sub>H<sub>12</sub>N<sub>2</sub>O | CID 89953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
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